

Chemical Profile: Azide-PEG6-Tos

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Compound Focus: Azide-PEG6-Tos

Cat. No.: S520180

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Azide-PEG6-Tos is a heterobifunctional polyethylene glycol (PEG) linker featuring an azide group at one end and a tosylate group at the other, connected by a spacer of six ethylene glycol units [1] [2] [3]. This structure enables versatile bioconjugation.

Molecular Properties [1] [4] [3]

Property	Specification
CAS Number	906007-10-1
Molecular Formula	C ₁₉ H ₃₁ N ₃ O ₈ S
Molecular Weight	461.5 g/mol
IUPAC Name	2-[2-[2-[2-[2-(2-azidoethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethyl 4-methylbenzenesulfonate
Functional Group 1	Azide (N ₃)
Functional Group 2	Tosylate (OTs)
PEG Units	6

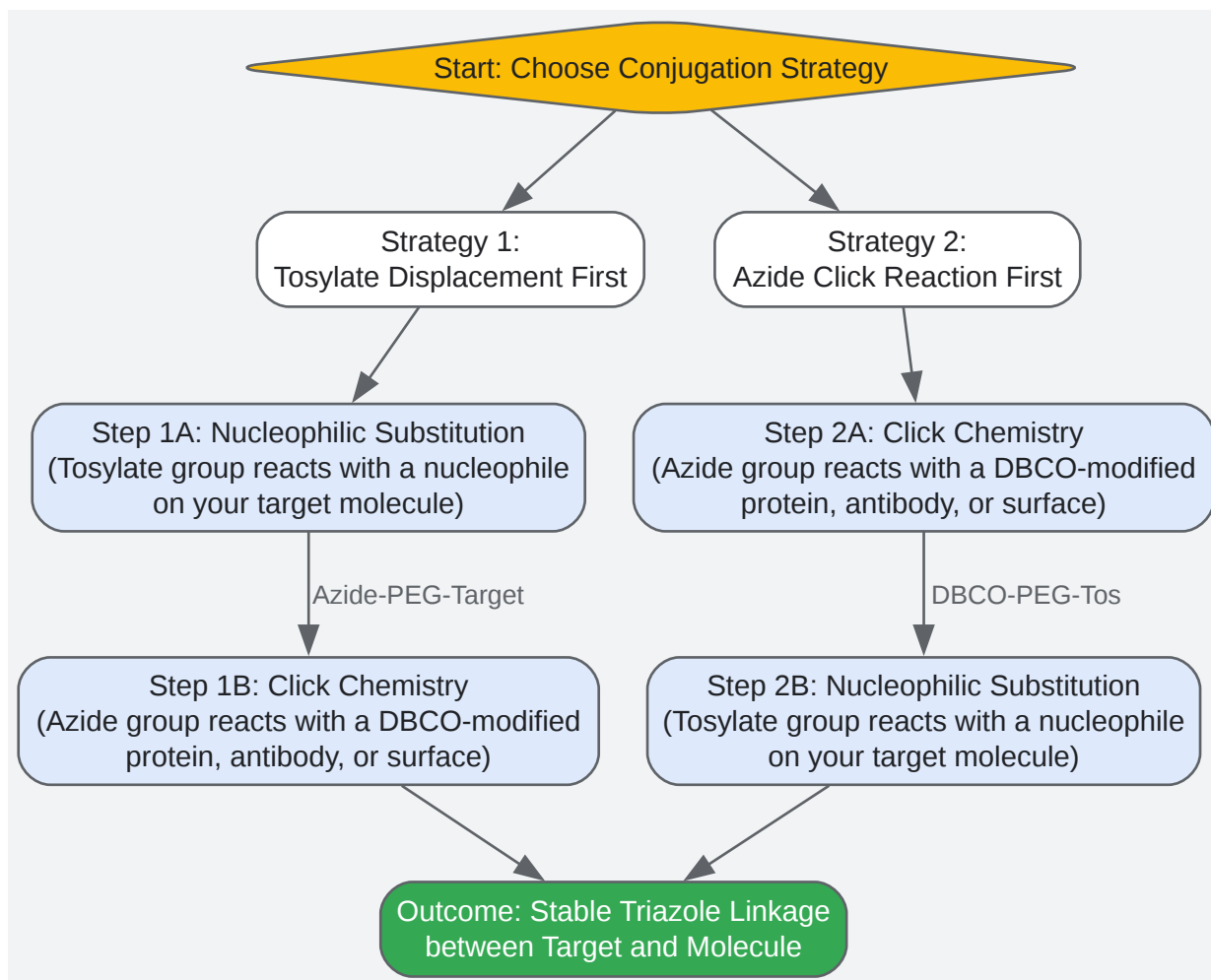
Property	Specification
Purity	≥95% - ≥98%

Key Functional Groups [5] [1] [3]

- **Azide (N₃):** This group readily undergoes **strain-promoted alkyne-azide cycloaddition (SPAAC)**—a type of copper-free click chemistry—with molecules containing DBCO or BCN groups. This reaction is highly specific, efficient, and biocompatible as it does not require cytotoxic copper catalysts [6] [2] [7].
- **Tosylate (OTs):** This group is an excellent leaving group in **nucleophilic substitution reactions**. It can be displaced by nucleophiles like primary amines or thiols present on target molecules or surfaces [5] [3].

Bioconjugation Strategy and Protocol

The following diagram outlines the two primary strategies for using **Azide-PEG6-Tos** to create a stable linkage between a DBCO-modified molecule and a target of interest.



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Protocol: Conjugation of Azide-PEG6-Tos with DBCO-Modified Gold Nanoparticles

This protocol details the immobilization of an azide-tagged target onto DBCO-functionalized gold nanoparticles (AuNPs) [6].

Materials Needed

- DBCO-functionalized gold nanoparticles (e.g., well-dispersed in PBS)
- **Azide-PEG6-Tos**-conjugated target molecule
- Phosphate-Buffered Saline (PBS), pH 7.0-7.4
- Optional: Blocking/stabilizing agents (e.g., BSA, PEG)
- Equipment: Centrifuge, size-exclusion columns, or ultrafiltration devices

Step-by-Step Procedure [6]

- **Preparation:** Dilute the DBCO-functionalized AuNPs in PBS to a working concentration (e.g., 10-20 nM). Ensure your **Azide-PEG6-Tos**-conjugated target is purified and at an appropriate concentration.
- **Mixing:** Combine the azide-tagged target with the DBCO-AuNPs solution. A typical starting molar ratio of target-to-nanoparticle is between 10:1 to 100:1. Mix gently to avoid destabilizing the nanoparticles.
- **Incubation:** Allow the reaction to proceed at room temperature for 12-24 hours. For sensitive biomolecules, the reaction can be performed at 4°C overnight.
- **Purification:** Remove unreacted targets by centrifugation, size-exclusion chromatography, or ultrafiltration. Wash the pellet with PBS if centrifuging.
- **Storage:** Resuspend the conjugated nanoparticles in a storage buffer like PBS containing a stabilizer (e.g., BSA). Store at 4°C, protected from light.

Protocol: Creating an Azide-Functionalized Surface for Protein Immobilization

This method, adapted from a peer-reviewed study, describes a three-step process to immobilize Protein A on a membrane using DBCO-azide click chemistry [7].

Materials [7]

- Protein A
- DBCO-PEG5-NHS Ester
- Azide-PEG3-Amine
- Regenerated cellulose membrane
- N,N'-disuccinimidyl carbonate (DSC)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Buffers: 100-140 mM sodium phosphate buffer (pH 8.3-8.4), PBS

Step-by-Step Procedure [7]

- **Conjugation of Protein A with DBCO:**
 - Dilute Protein A to ~10 mg/mL in 100 mM sodium phosphate buffer, pH 8.3.
 - Add a 15-30 fold molar excess of DBCO-PEG5-NHS ester (from a 50 mM stock in anhydrous DMSO) to the Protein A solution.
 - Incubate the reaction for 12 hours at room temperature with gentle mixing.

- Purify the DBCO-Conjugated Protein A from excess reagent using size-exclusion chromatography.
- **Preparation of Azide-Functionalized Membrane:**
 - Activate the hydroxyl groups on the cellulose membrane by reacting with DSC to form NHS esters.
 - Subsequently, react these NHS esters with Azide-PEG3-Amine to introduce azide functionalities onto the membrane surface.
- **Click Reaction for Immobilization:**
 - Incubate the DBCO-Conjugated Protein A with the azide-functionalized membrane.
 - Allow the copper-free click reaction to proceed to completion, covalently immobilizing Protein A onto the membrane.

Reaction Optimization & Quality Control

Recommended Reaction Conditions [6] [8] [7]

Parameter	Recommended Condition	Purpose & Notes
Buffer	PBS (pH 7.0-7.4) or 100 mM Sodium Phosphate (pH ~8.3)	Provides biocompatibility and optimal reaction pH.
Temperature	Room Temperature or 4°C	4°C is preferred for antibody stability during long incubations.
Reaction Time	12 - 24 hours	Ensures high conjugation yield.
Molar Ratio	Target-specific (e.g., 15:1 to 30:1 for DBCO:Protein)	Must be optimized for each application to maximize efficiency.

Critical Considerations for Success

- **Avoid Azide Contaminants:** Sodium azide (NaN_3), commonly used as a preservative, must be completely removed from protein solutions via buffer exchange (e.g., using spin desalting columns or dialysis) as it inhibits the click reaction [8].

- **Solvent and Stability:** DBCO reagents are typically dissolved in anhydrous DMSO. The DBCO functional group can lose reactivity over time due to oxidation; conjugated biomolecules are best used fresh or stored at -20°C for short periods [8].
- **Validation:** Successful conjugation and immobilization can be confirmed using techniques like MALDI-TOF Mass Spectrometry (for protein modification) and binding capacity assays (for functionalized surfaces) [7].

Research Applications

The **Azide-PEG6-Tos** and DBCO conjugation strategy is pivotal in several advanced research areas:

- **Antibody-Drug Conjugates (ADCs) & PROTACs:** It serves as a non-cleavable linker for synthesizing bioconjugates, connecting targeting antibodies to cytotoxic drugs or E3 ligase ligands to target protein binders [1] [2].
- **Diagnostics and Imaging:** The method enables site-specific conjugation of antibodies to nanoparticles (like gold AuNPs) for targeted delivery, imaging, and diagnostic applications [6].
- **Development of Chromatography Media:** The high specificity of copper-free click chemistry allows for the oriented and efficient immobilization of protein ligands (e.g., Protein A) on solid supports, creating high-performance purification media [7].
- **Drug Delivery Systems:** This chemistry is used to create functionalized PEG linkers that form part of supramolecular nanostructures, such as photoresponsive self-assemblies for drug delivery [3].

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